

Spectroscopic Profile of 2,5-Distyrylpyrazine: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Distyrylpyrazine

CAS No.: 14990-02-4

Cat. No.: B577148

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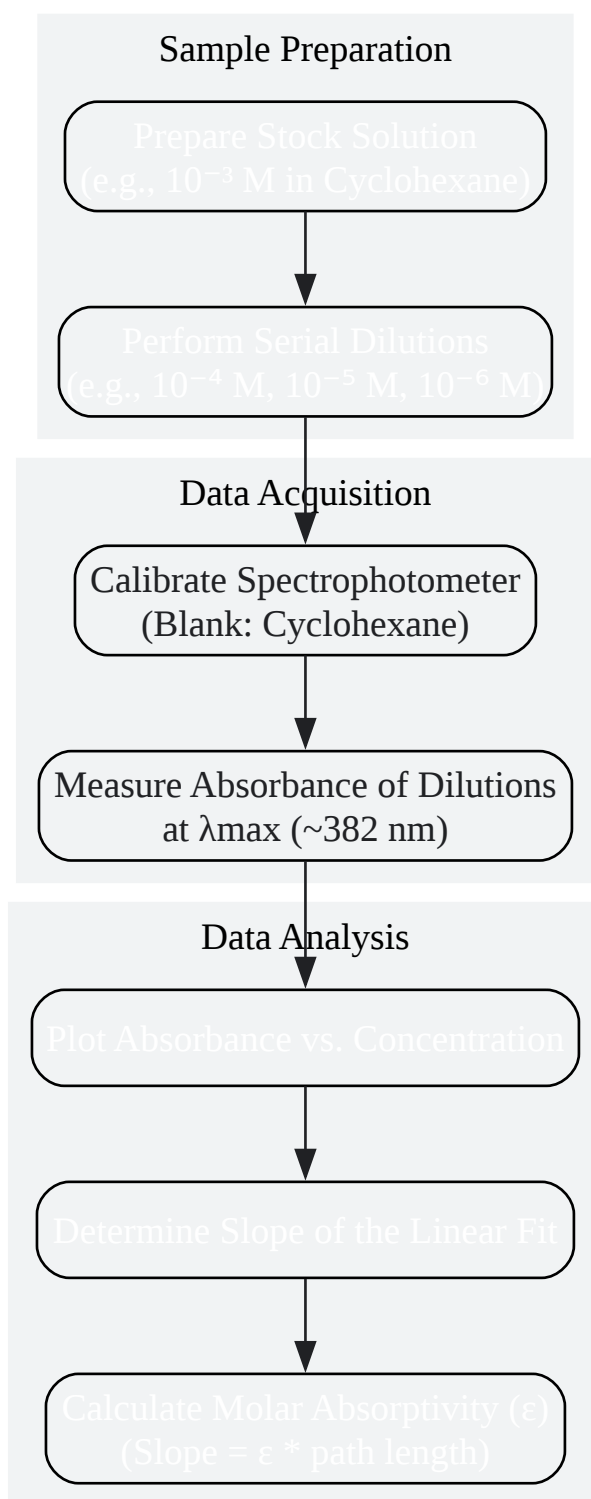
This technical guide provides an in-depth analysis of the spectroscopic properties of **2,5-Distyrylpyrazine** (DSP), a molecule of significant interest in materials science and photochemistry. This document is intended for researchers, scientists, and professionals in drug development and related fields who require a comprehensive understanding of the UV-Visible and Nuclear Magnetic Resonance (NMR) characteristics of this compound. We will delve into the causality behind experimental choices and present self-validating protocols to ensure scientific integrity.

Introduction to 2,5-Distyrylpyrazine

2,5-Distyrylpyrazine is a conjugated organic molecule characterized by a central pyrazine ring substituted at the 2 and 5 positions with styryl groups. Its extended π -system is responsible for its interesting photophysical properties, including fluorescence, which has led to its investigation as a potential blue laser dye. The trans-isomer is the most stable and commonly studied form. Understanding its spectroscopic signature is fundamental for its characterization, purity assessment, and for elucidating its behavior in various chemical environments and applications.

Molecular Structure

The structure of (E,E)-**2,5-Distyrylpyrazine** is depicted below. The planarity of the molecule and the extended conjugation between the phenyl rings and the pyrazine core are key determinants of its electronic and spectroscopic properties.



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Caption: Workflow for UV-Vis analysis and molar absorptivity determination.

1.2.3 Step-by-Step Procedure

- **Preparation of a Stock Solution:** Accurately weigh a small amount of **2,5-Distyrylpyrazine** and dissolve it in a known volume of spectroscopic grade cyclohexane in a volumetric flask to prepare a stock solution of a known concentration (e.g., 1×10^{-3} M).
- **Serial Dilutions:** Prepare a series of dilutions from the stock solution (e.g., 1×10^{-4} M, 5×10^{-5} M, 1×10^{-5} M, and 5×10^{-6} M) using volumetric flasks and micropipettes. This range of concentrations is chosen to ensure that the measured absorbance values fall within the linear range of the instrument (typically 0.1 to 1.0).
- **Instrument Setup:** Turn on the UV-Vis spectrophotometer and allow the lamps to warm up for at least 30 minutes to ensure a stable output.
- **Blank Measurement:** Fill a quartz cuvette with the pure solvent (cyclohexane) and place it in both the reference and sample holders of the spectrophotometer. Record a baseline spectrum to correct for any absorbance from the solvent and the cuvette.
- **Sample Measurement:** Starting with the most dilute solution, rinse the sample cuvette with a small amount of the solution, then fill it and place it in the sample holder. Record the absorbance spectrum over a relevant wavelength range (e.g., 200-600 nm). Repeat this for all the prepared dilutions.
- **Data Analysis for Molar Absorptivity:**
 - Identify the wavelength of maximum absorbance (λ_{max}) from the spectra.
 - Record the absorbance at λ_{max} for each concentration.
 - Plot a graph of absorbance at λ_{max} versus concentration.
 - Perform a linear regression on the data points. The plot should be linear, confirming adherence to the Beer-Lambert law.
 - The molar absorptivity (ϵ) can be calculated from the slope of the line, as $A = \epsilon cl$, where A is the absorbance, c is the concentration in mol/L, and l is the path length of the cuvette in cm (typically 1 cm). Therefore, $\epsilon = \text{slope} / l$.

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules, providing detailed information about the chemical environment of individual nuclei (protons and carbons).

Disclaimer on NMR Data: As of the latest literature search, comprehensive, experimentally verified ^1H and ^{13}C NMR spectral data for **2,5-Distyrylpyrazine** is not readily available in the public domain. The following sections are therefore based on predicted values derived from established NMR principles and data from structurally analogous compounds. This information should be used as a guide for the interpretation of experimentally obtained spectra.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **2,5-Distyrylpyrazine** is expected to be symmetrical. The chemical shifts are influenced by the electronic effects of the pyrazine ring and the aromatic rings.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Notes
Pyrazine-H (H3, H6)	~8.5 - 8.7	s	-	Deshielded due to the electronegativity of the nitrogen atoms.
Vinyl-H (α to pyrazine)	~7.2 - 7.5	d	~16	Large coupling constant is characteristic of a trans-alkene.
Vinyl-H (β to pyrazine)	~7.0 - 7.3	d	~16	Coupled to the other vinyl proton.
Phenyl-H (ortho)	~7.5 - 7.7	d or dd	~7-8	Deshielded due to proximity to the vinyl group.
Phenyl-H (meta)	~7.3 - 7.5	t or m	~7-8	
Phenyl-H (para)	~7.2 - 7.4	t or m	~7-8	

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will also reflect the symmetry of the molecule. The chemical shifts are predicted based on the hybridization and electronic environment of the carbon atoms.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Notes
Pyrazine-C (C2, C5)	~150 - 155	Attached to nitrogen and the styryl group.
Pyrazine-C (C3, C6)	~142 - 145	Aromatic carbon adjacent to nitrogen.
Vinyl-C (α to pyrazine)	~128 - 132	Attached to the vinyl group.
Vinyl-C (β to pyrazine)	~125 - 129	
Phenyl-C (ipso)	~135 - 138	
Phenyl-C (ortho)	~127 - 130	
Phenyl-C (meta)	~128 - 131	
Phenyl-C (para)	~126 - 129	

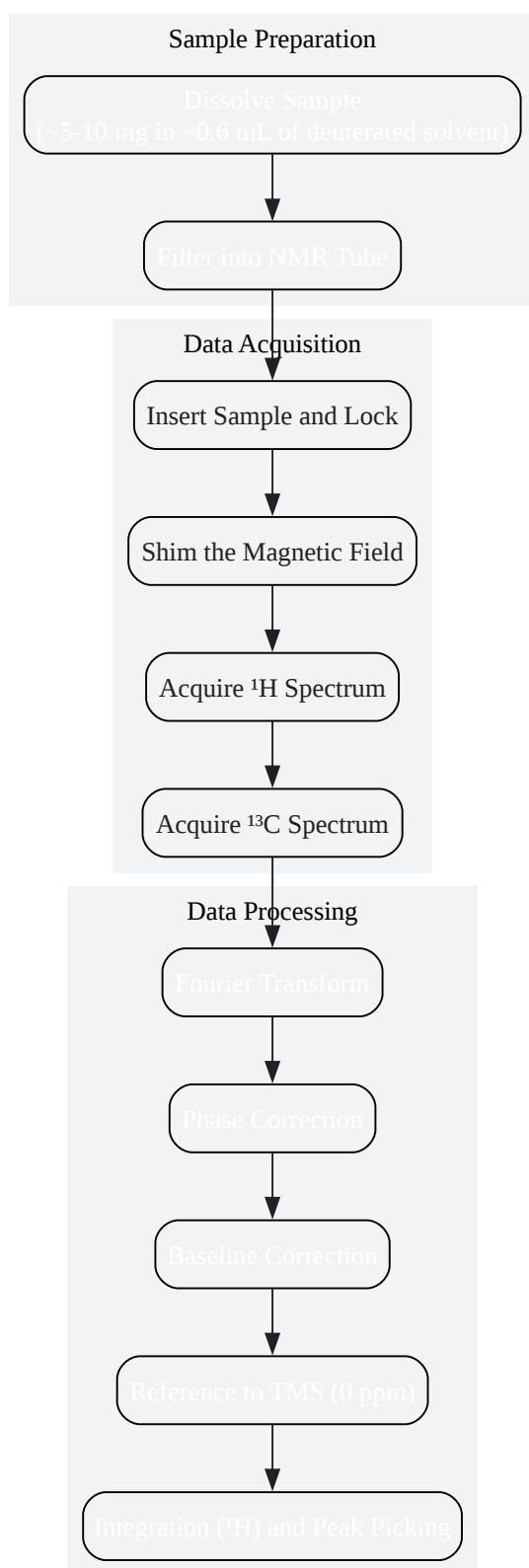
Experimental Protocol for NMR Spectroscopy

This protocol provides a general procedure for acquiring high-quality ^1H and ^{13}C NMR spectra of **2,5-Distyrylpyrazine**.

2.3.1 Materials and Instrumentation

- **2,5-Distyrylpyrazine**
- Deuterated solvent (e.g., CDCl_3 or DMSO-d_6)
- NMR tubes (5 mm)
- NMR spectrometer (e.g., 400 MHz or higher)

2.3.2 Workflow Diagram



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Caption: General workflow for NMR sample preparation and data acquisition.

2.3.3 Step-by-Step Procedure

- Sample Preparation:
 - Dissolve approximately 5-10 mg of **2,5-Distyrylpyrazine** in about 0.6 mL of a suitable deuterated solvent (e.g., CDCl_3 , as it is a common solvent for non-polar compounds). The choice of solvent is critical as it must dissolve the compound without reacting with it, and its residual signal should not overlap with the analyte signals.
 - Ensure the sample is fully dissolved. Gentle warming or sonication may be required.
 - Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to remove any particulate matter.
- Instrument Setup and Data Acquisition:
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent. This compensates for any drift in the magnetic field.
 - Shim the magnetic field to achieve optimal homogeneity. This is a crucial step to obtain sharp, well-resolved peaks.
 - ^1H NMR Acquisition:
 - Use a standard single-pulse experiment.
 - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-10 ppm).
 - Acquire a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
 - ^{13}C NMR Acquisition:
 - Use a proton-decoupled single-pulse experiment to obtain a spectrum with singlets for each carbon.

- Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-160 ppm).
- Due to the low natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary.
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decays (FIDs) to obtain the frequency-domain spectra.
 - Perform phase correction to ensure all peaks are in the absorptive mode.
 - Apply baseline correction to obtain a flat baseline.
 - Calibrate the chemical shift scale using the residual solvent peak or an internal standard like tetramethylsilane (TMS) at 0.00 ppm.
 - For the ^1H spectrum, integrate the signals to determine the relative number of protons for each peak.
 - Identify the chemical shifts, multiplicities, and coupling constants for all signals.

Conclusion

This technical guide provides a framework for the spectroscopic characterization of **2,5-Distyrylpyrazine** using UV-Vis and NMR spectroscopy. While the UV-Vis data is well-established, the lack of publicly available experimental NMR data highlights an area for future research. The provided protocols are designed to be robust and reproducible, enabling researchers to confidently acquire and interpret spectroscopic data for this and related compounds. Adherence to these guidelines will ensure the generation of high-quality, reliable data essential for advancing research in materials science and medicinal chemistry.

References

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